Solubility and Stability of Barium cis-epoxy-Succinate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	*Barium cis-epoxy-Succinate*
CAS No.:	*36170-34-0*
Cat. No.:	*B562015*

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Abstract

Barium cis-epoxy-succinate, the barium salt of a potent succinate receptor agonist, presents significant opportunities in biomedical research and therapeutic development.[1][2] However, its progression from a research compound to a viable candidate in drug development pipelines is critically dependent on a thorough understanding of its physicochemical properties. This technical guide provides a deep dive into the solubility and stability profiles of **Barium cis-epoxy-succinate**. We synthesize foundational chemical principles with field-proven methodologies to offer a robust framework for its characterization. This document details theoretical considerations, step-by-step experimental protocols for determining solubility and assessing stability under stress conditions, and potential degradation pathways. The insights and protocols herein are designed to equip researchers and drug development professionals with the necessary tools to effectively handle, formulate, and analyze this promising compound.

Introduction

cis-Epoxysuccinic acid is a molecule of interest due to its activity as an agonist for the succinate receptor 1 (SUCNR1), a G-protein coupled receptor implicated in various

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physiological processes, including blood pressure regulation.[2][3] Its barium salt, **Barium cis-epoxy-succinate**, serves as a stable, solid form of this active molecule. For any compound to be considered in a pharmaceutical context, two of its most fundamental properties—solubility and stability—must be rigorously defined.

- Solubility dictates the bioavailability of a compound and influences the choice of formulation and delivery systems. For sparingly soluble salts, determining the aqueous solubility and identifying suitable co-solvents or formulation strategies is a primary challenge.
- Stability determines a product's shelf-life, storage conditions, and potential degradation products, which is a critical safety and efficacy concern.[4][5] The inherent reactivity of the epoxide ring in the parent molecule suggests that stability is a key parameter requiring careful investigation.[6]

This guide provides both the theoretical underpinnings and the practical, validated protocols necessary to comprehensively characterize the solubility and stability of **Barium cis-epoxy-succinate**.

Physicochemical Properties

A baseline understanding of the compound's known properties is essential before embarking on experimental characterization.

Table 1: Known Physicochemical Properties of **Barium cis-epoxy-Succinate**

Property	Value	Source(s)
CAS Number	36170-34-0	[7][8]
Molecular Formula	$C_4H_2BaO_5$	[7][8]
Molecular Weight	267.38 g/mol	[7][8]
Appearance	White Solid	[9]
Melting Point	>290°C (decomposition)	[10]
Storage (Long-term)	-20°C is recommended	[11]
Storage (Short-term)	Room Temperature or 2-8°C	[7][11]

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Solubility Profile

The solubility of an ionic salt like **Barium cis-epoxy-succinate** is governed by the energy balance between the lattice energy of the solid and the solvation energy of its constituent ions (Ba^{2+} and cis-epoxy-succinate^{2-}).

Theoretical Considerations & Known Qualitative Data

Initial data indicates that **Barium cis-epoxy-succinate** is soluble in acidic aqueous solutions, such as dilute hydrochloric acid.[9][10] This is chemically logical: the cis-epoxy-succinate dianion is the conjugate base of a weak dicarboxylic acid. In an acidic medium, the dianion is protonated, shifting the dissolution equilibrium towards the soluble, protonated forms of the acid and away from the sparingly soluble salt form.

Expected Solubility Behavior:

- Aqueous Media (pH-dependent): Solubility is expected to be minimal in neutral or alkaline water but increase significantly as the pH decreases.
- Polar Protic Solvents (e.g., Methanol, Ethanol): Limited solubility is expected, as these solvents are less effective at solvating the divalent barium cation compared to water.
- Polar Aprotic Solvents (e.g., DMSO, DMF): May exhibit some solubility due to their ability to solvate cations, though likely less than in aqueous acid. The parent acid, cis-epoxysuccinic acid, is soluble in DMSO.[3]
- Nonpolar Solvents (e.g., Hexane, Toluene): Expected to be insoluble due to the high polarity and ionic nature of the salt.

Protocol for Quantitative Solubility Determination (Shake-Flask Method)

The shake-flask method is the gold standard for determining the equilibrium solubility of compounds, particularly those that are sparingly soluble.[12] This protocol provides a self-validating system by ensuring that true equilibrium is reached.

Causality Behind Experimental Choices:

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- Excess Solid: Using an excess of the compound ensures that the solution becomes saturated, which is the definition of equilibrium solubility.[12]
- Constant Temperature: Solubility is highly temperature-dependent. A constant temperature water bath is critical for reproducibility.[12]
- Extended Equilibration Time: A duration of 24-48 hours allows sufficient time for the dissolution process to reach a steady state, which is crucial for sparingly soluble salts.
- Filtration: A sub-micron filter (e.g., 0.22 µm) is used to separate all undissolved solid particles from the saturated solution, preventing artificially high concentration measurements.

Step-by-Step Methodology:

- Preparation: Add an excess amount of **Barium cis-epoxy-succinate** (e.g., 10-20 mg) to a series of vials, each containing a known volume (e.g., 2 mL) of the desired solvent.
- Equilibration: Seal the vials and place them in an orbital shaker or rotator within a constant temperature incubator (e.g., 25°C). Agitate the samples for at least 24 hours to ensure equilibrium is reached.
- Phase Separation: After equilibration, allow the vials to stand undisturbed at the same temperature for 1-2 hours to let the excess solid settle.
- Sampling: Carefully withdraw an aliquot of the supernatant using a syringe. Immediately attach a syringe filter (e.g., 0.22 µm PVDF or PTFE) and dispense the clear, saturated solution into a clean vial.
- Dilution: Promptly perform an accurate dilution of the filtrate with a suitable mobile phase or solvent to prevent precipitation of the compound.
- Quantification: Analyze the concentration of the diluted sample using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection or Inductively Coupled Plasma Mass Spectrometry (ICP-MS) to quantify the barium ion concentration.

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- Calculation: Calculate the original solubility in mg/mL or mol/L, accounting for the dilution factor.

Experimental Workflow Visualization

The following diagram outlines the logical flow of the quantitative solubility determination process.

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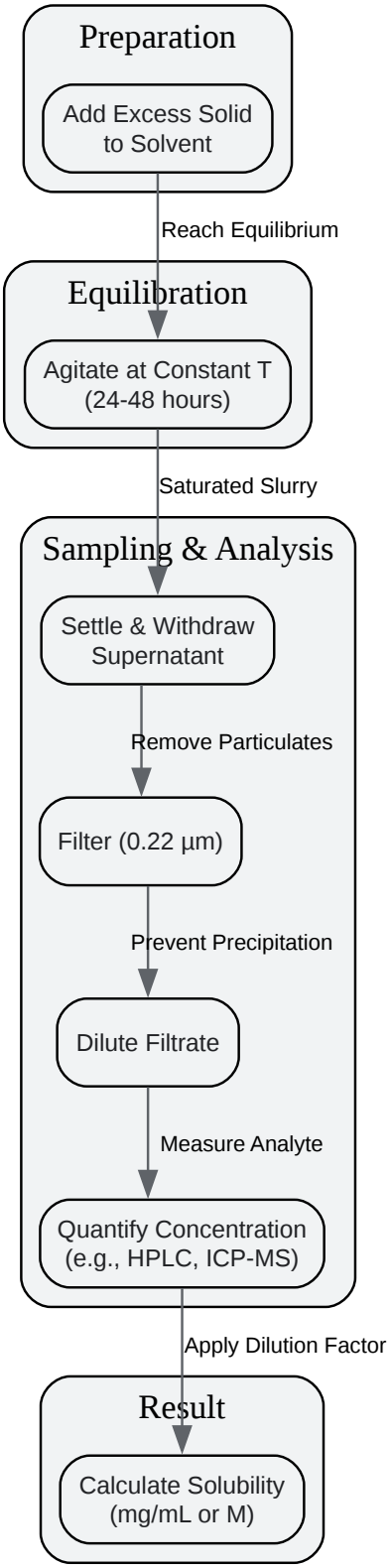

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Caption: Workflow for Shake-Flask Solubility Determination.

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Stability Profile

Stability testing is essential for determining the intrinsic stability of a drug substance and informs handling, storage, and shelf-life.[13][14] For **Barium cis-epoxy-succinate**, the primary chemical liability is the strained three-membered epoxide ring.

Theoretical Degradation Pathways

The epoxide functional group is susceptible to nucleophilic attack, leading to ring-opening. This reaction is readily catalyzed by both acids and bases.[6][15]

- Acid-Catalyzed Hydrolysis: In the presence of acid and water, the epoxide oxygen is protonated, making the ring carbons more electrophilic. A water molecule then attacks one of the carbons, leading to a trans-diol product after deprotonation.[6] Given the compound's solubility in aqueous acid, this is a highly probable degradation pathway.

- Base-Catalyzed Hydrolysis: Under basic conditions, a hydroxide ion can directly attack one of the epoxide carbons via an S_n2 mechanism, also yielding a trans-diol after protonation of the resulting alkoxide.[6]

The primary degradation product is therefore expected to be the barium salt of tartaric acid.

Protocol for Forced Degradation Studies

Forced degradation (or stress testing) studies intentionally expose the compound to harsh conditions to rapidly identify likely degradation products and pathways.[14]

Causality Behind Experimental Choices:

- Stress Conditions: The chosen conditions (acid, base, oxidation, heat, light) represent common environmental and physiological stresses that a drug substance might encounter.[4][16]

- Analyte Concentration: A concentration of ~1 mg/mL is typically used to ensure that degradation products can be detected by standard analytical methods.

- Time Points: Multiple time points allow for an estimation of the degradation rate under each condition.

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- Control Sample: A control sample, protected from stress, is essential to differentiate actual degradation from experimental artifacts.

Step-by-Step Methodology:

- Stock Solution: Prepare a stock solution of **Barium cis-epoxy-succinate** in a suitable solvent (e.g., dilute aqueous acid where it is soluble, or a mixture like water:acetonitrile).
- Acid Hydrolysis: Mix the stock solution with an equal volume of 0.1 M HCl. Store at a controlled temperature (e.g., 60°C).
- Base Hydrolysis: Mix the stock solution with an equal volume of 0.1 M NaOH. Store at room temperature (as base-catalyzed reactions are often faster).
- Oxidative Degradation: Mix the stock solution with an equal volume of 3% hydrogen peroxide (H_2O_2). Store at room temperature, protected from light.
- Thermal Degradation: Store a vial of the stock solution at an elevated temperature (e.g., 60°C), protected from light.
- Photostability: Expose a vial of the stock solution to a controlled light source as specified by ICH Q1B guidelines (e.g., cool white fluorescent and near-ultraviolet lamps).
- Sampling and Analysis: At specified time points (e.g., 0, 2, 4, 8, 24 hours), withdraw an aliquot from each stress condition. If necessary, neutralize the acid and base samples before analysis. Analyze all samples by a stability-indicating HPLC method to determine the remaining percentage of the parent compound and detect the formation of degradation products.

Potential Degradation Pathway Visualization

The following diagram illustrates the most probable hydrolytic degradation pathway for the cis-epoxy-succinate anion.

Caption: Probable Hydrolytic Degradation of cis-epoxy-succinate.

Summary and Recommendations

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This guide outlines a comprehensive strategy for characterizing the solubility and stability of **Barium cis-epoxy-succinate**. While qualitative data suggests solubility is limited to acidic media, the provided shake-flask protocol allows for precise quantification across a range of solvents, which is essential for formulation development.

The primary stability concern is the hydrolytic opening of the epoxide ring. The forced degradation protocol is designed to rapidly confirm this pathway and identify degradation products. Based on the chemical structure and the instability of the parent acid's solutions[1], the following recommendations are prudent:

- Storage: The compound should be stored as a solid at low temperatures (-20°C) and protected from moisture to maximize its shelf-life.
- Handling: Solutions should be prepared fresh whenever possible. If solutions must be stored, they should be kept at low temperatures, protected from light, and buffered at an optimal pH determined through stability studies.
- Formulation: Development efforts should focus on solid dosage forms or non-aqueous formulations. If an aqueous formulation is required, careful pH control and the use of excipients that do not promote hydrolysis will be critical.

By employing the methodologies detailed in this guide, researchers and developers can generate the robust data package required to advance **Barium cis-epoxy-succinate** through the development pipeline with confidence.

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